

# An In-depth Technical Guide to 2-Chloro-5-phenylphenol

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## Compound of Interest

Compound Name: 2-Chloro-5-phenylphenol

Cat. No.: B1348509

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## Abstract

This technical guide provides a comprehensive overview of **2-Chloro-5-phenylphenol** (CAS No. 18773-38-1), a biphenyl derivative with potential applications in organic synthesis and medicinal chemistry. Due to a notable scarcity of published experimental data for this specific compound, this guide synthesizes the available information, clearly delineates knowledge gaps, and draws reasoned comparisons with structurally analogous compounds to provide a functional reference for researchers. The guide covers the compound's identification, predicted physicochemical properties, and discusses the broader context of chlorinated biphenyls in terms of synthesis, potential applications, and toxicological considerations.

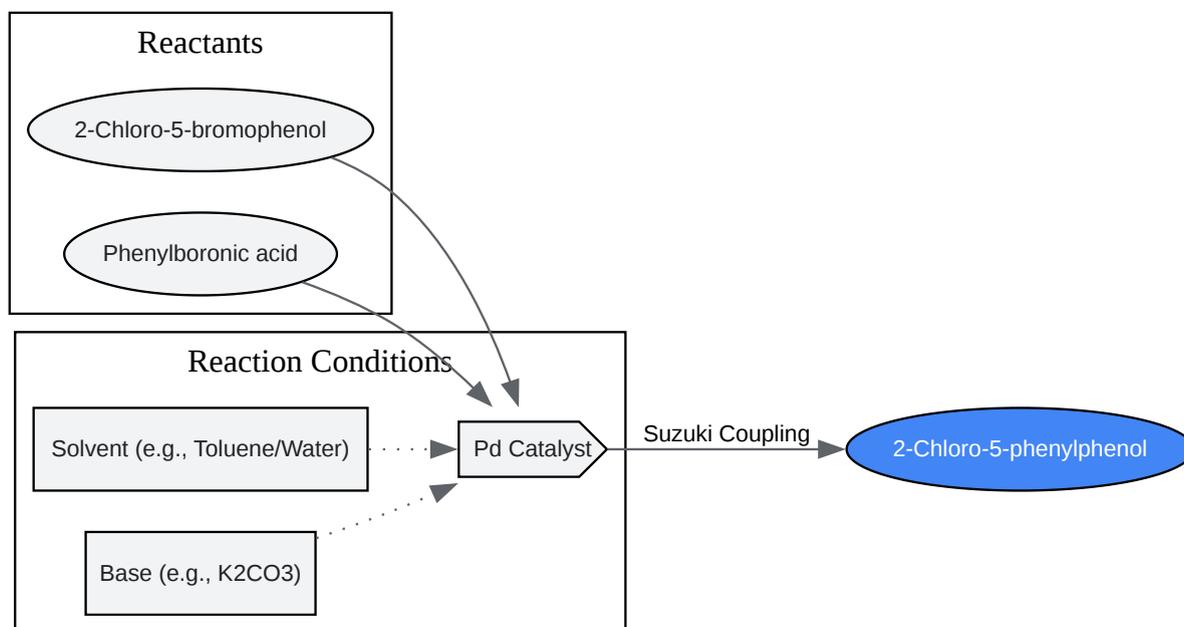
## Compound Identification and Structure

**2-Chloro-5-phenylphenol**, also known as 4-Chloro-3-hydroxybiphenyl, is an aromatic organic compound. Its structure features a biphenyl scaffold with a chlorine atom and a hydroxyl group substituted on one of the phenyl rings.

- CAS Number: 18773-38-1[1][2]
- IUPAC Name: **2-chloro-5-phenylphenol**[1]
- Synonyms: 4-Chloro-3-hydroxybiphenyl, 4-Chloro[1,1'-biphenyl]-3-ol[1]

- Molecular Formula: C<sub>12</sub>H<sub>9</sub>ClO[1]
- Molecular Weight: 204.65 g/mol [1]

Chemical Structure:



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1. [buildingblock.bocsci.com](http://buildingblock.bocsci.com) [buildingblock.bocsci.com]
  2. [arctomsci.com](http://arctomsci.com) [arctomsci.com]
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